

deuterated leucocrystal violet analog properties

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Compound Focus: Leucocrystal Violet-d6

CAS No.: 1173023-92-1

Cat. No.: S1782878

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Core Properties and Applications

The deuterated analog, **Leucocrystal Violet-d6**, is primarily used as an **internal standard** in mass spectrometry to ensure accurate quantification of its non-deuterated form in complex samples [1].

The table below summarizes the key identifiers and properties of both the deuterated and standard compounds for comparison:

Property	Leucocrystal Violet-d6	Leucocrystal Violet (Standard)
CAS Number	1173023-92-1 [1]	603-48-5 [2] [3]
Molecular Formula	C ₂₅ H ₂₅ D ₆ N ₃ (Information derived from name and description [1])	C ₂₅ H ₃₁ N ₃ [2]
Molecular Weight	Information Missing	373.534 g/mol [2]
Molecular Structure	Deuterated analog of Leucocrystal Violet; six hydrogen atoms are replaced with deuterium [1]	Tris(4-(dimethylamino)phenyl)methane [2] [3]
Density	Information Missing	1.1±0.1 g/cm ³ [2]

Property	Leucocrystal Violet-d6	Leucocrystal Violet (Standard)
Melting Point	Information Missing	175-177 °C [2]
Boiling Point	Information Missing	529.8±50.0 °C [2]
Flash Point	Information Missing	281.8±20.7 °C [2]
Storage & Stability	Limited shelf life; light and air sensitive [1] [2]	Stable but light and air sensitive [2]

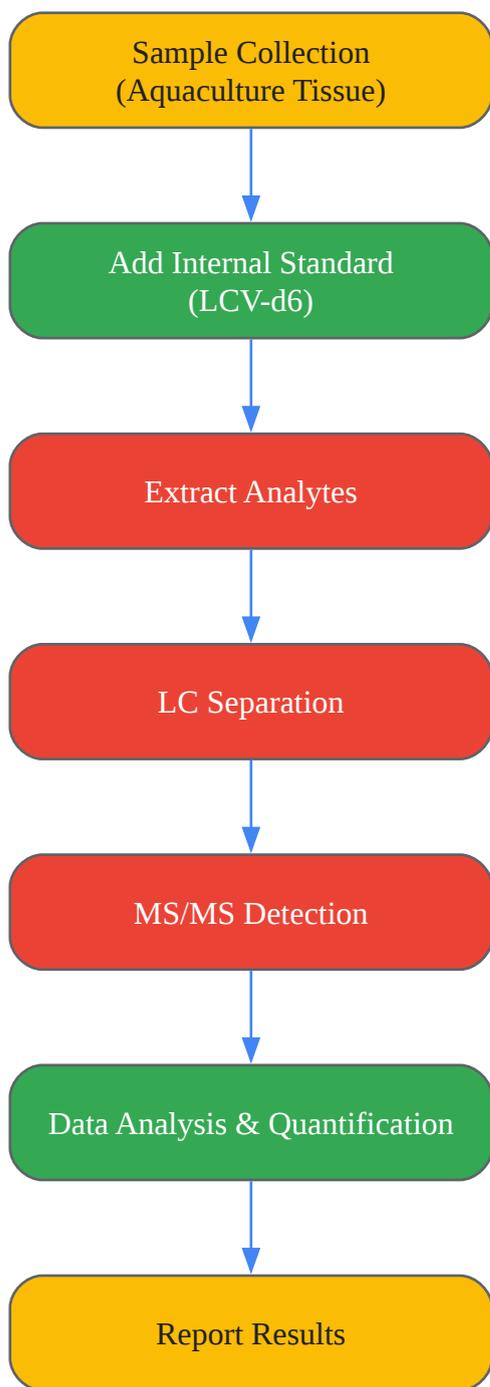
Experimental Use in Analytical Chemistry

The primary and most validated application of **Leucocrystal Violet-d6** is as an internal standard in the analysis of triphenylmethane dyes in biological and food matrices.

- **Application:** Used as an internal standard for the determination of **leucocrystal violet and other triphenylmethane dyes** (like malachite green and crystal violet) in samples such as **aquaculture products, fish, and shrimp** [1].
- **Technique: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).** The deuterated standard compensates for potential matrix effects and losses during sample preparation [1].
- **Key Characteristics:**
 - **Quality:** Neat material (analytical standard) [1].
 - **Suitability:** Suitable for HPLC and GC analysis [1].
 - **Mass Shift:** M+6, providing a distinct mass signature from the analyte [1].

Workflow for Residue Analysis

The following diagram illustrates the general experimental workflow where **Leucocrystal Violet-d6** is utilized.



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Safety and Handling

Please note the following safety information for this compound [1]:

- **Signal Word:** Warning
- **Hazard Classifications:**
 - Eye Irritation (Category 2)
 - Skin Irritation (Category 2)
 - Specific Target Organ Toxicity following single exposure (Category 3)
- **Target Organ:** Respiratory System
- **Storage:** Class 11 (Combustible Solids)

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References

1. -d6 analytical standard 1173023-92-1 Leucocrystal Violet [sigmaaldrich.com]
2. | CAS#:603-48-5 | Chemsrvc Leucocrystal violet [chemsrc.com]
3. | CAS 603-48-5 | SCBT - Santa Cruz Biotechnology Leucocrystal Violet [scbt.com]

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